

solid phases and polymorphism of Delavirdine mesylate

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Delavirdine Mesylate

CAS No.: 147221-93-0

Cat. No.: S525592

[Get Quote](#)

Solid Phases of Delavirdine Mesylate

Solid Phase	Designation(s)	Type	Key Characteristics & Stability
Form I [1]	-	Crystalline (Anhydrate)	Isolated from acetonitrile; hygroscopic and deliquesces at >60% relative humidity (RH).
Form II [1]	-	Crystalline (Anhydrate)	Isolated from acetonitrile; hygroscopic and deliquesces at >60% RH.
Form VIII [2] [1]	U-90152S [2]	Polymorphic Anhydrate	Non-hygroscopic [1]; obtained with high acetone-to-methanol ratios (>3:1) during crystallization [1].
Form XI [2] [1]	U-90152T [2]	Polymorphic Anhydrate	Most thermodynamically stable form near room temperature; non-hygroscopic; good aqueous dissolution; chosen for production [1].
Form XII [1] [3]	-	Solvate (Methanol/Acetone) [2]	Obtained from methanol solutions with low temperature (~5°C) during acetone addition [1].

Solid Phase	Designation(s)	Type	Key Characteristics & Stability
Form XIII [2]	-	Solvate (Acetonitrile)	-
Form XIV [2]	-	Hydrate	-
Form VI [2]	-	Hydrate	-
Form VII [2]	-	Solvate (Ethanol)	-
Form V [3]	-	Amorphous	Stable amorphous phase [2].

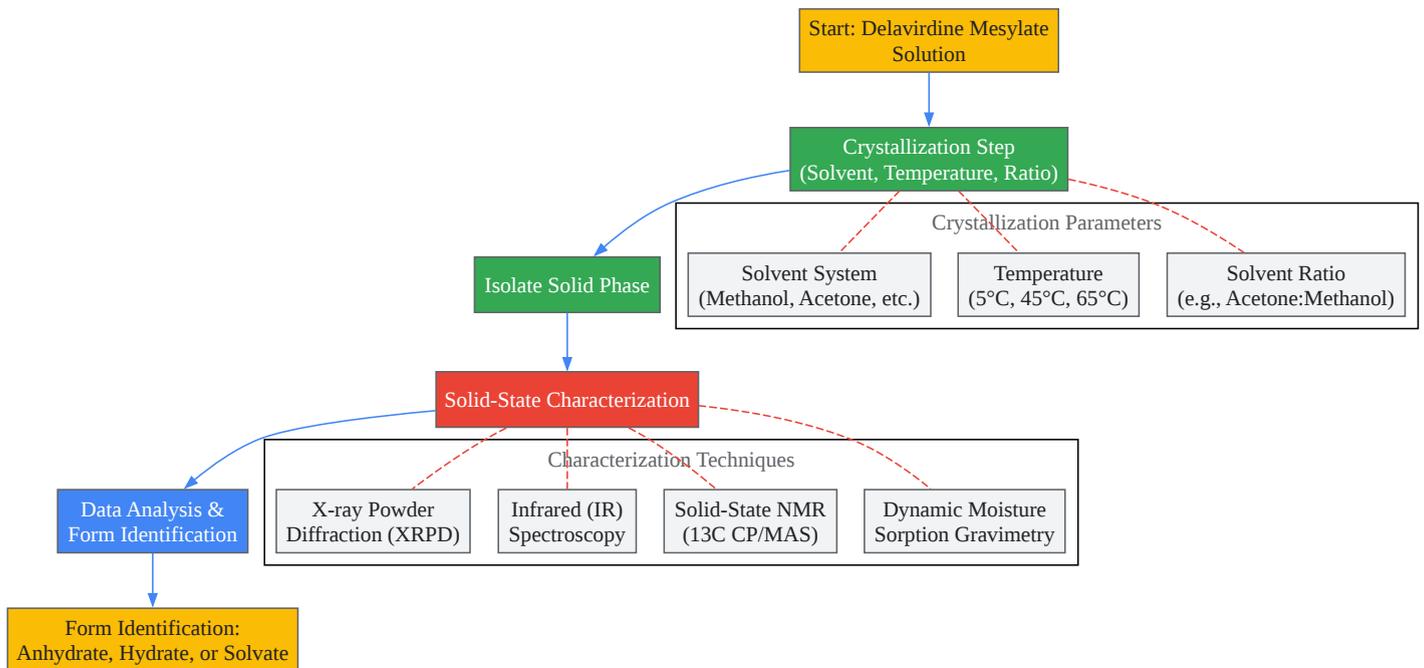
Key Experimental Methodologies

Crystallization and Solid Form Isolation

The formation of different solid phases depends heavily on solvent composition and temperature [1].

- **Objective:** To produce specific, pure solid-state forms of **delavirdine mesylate** for characterization and formulation.
- **Procedure for Form XI:** Crystallize from a refluxing (~65°C) methanol solution. Concentrate at reflux and slowly add acetone (with an acetone-to-methanol ratio of less than 2:1) to initiate crystallization [1].
- **Procedure for Form VIII:** Crystallize from a methanol solution held at 45°C, using an acetone-to-methanol ratio exceeding 3:1 [1].
- **Procedure for Form XII:** Crystallize from a methanol solution held near 5°C during the slow addition of acetone [1].

The following workflow outlines the crystallization and characterization process:



[Click to download full resolution via product page](#)

Workflow for isolating and characterizing **delavirdine mesylate** solid phases.

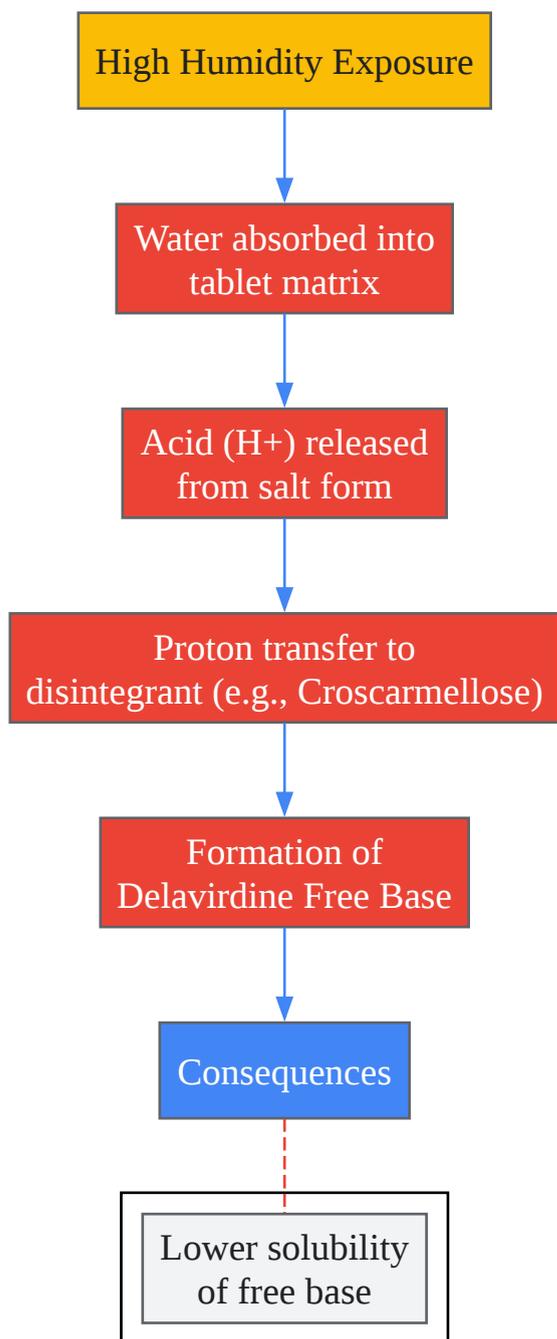
Characterization and Quantification of Solid Forms

- **X-ray Powder Diffraction (XRPD) and Infrared (IR) Spectroscopy:** Used as primary techniques to differentiate between the various solid phases based on their unique diffraction patterns and spectral fingerprints [2] [1].
- **Factor Analysis of IR Spectra:** An advanced method where IR spectral data is processed using factor analysis for the classification and quantitation of solid-state forms in research and production lots [1].

- **Solid-State NMR (13C CP/MAS):** A powerful technique for both qualitative and quantitative analysis.
 - **Qualitative Differentiation:** The 13C CP/MAS NMR spectra of forms V, VIII, XI, and XII show distinct differences in chemical shifts and peak splitting, allowing for clear identification [3].
 - **Quantitative Analysis:** The intensity of resonances from specific carbons (e.g., isopropyl methyl carbons) can determine the composition of binary mixtures (e.g., Form VIII in Form XI) with an empirical detection limit of **2-3% (w/w)**. Accurate quantitation requires accounting for differences in NMR relaxation times (T1ρH) and cross-polarization rate constants (TCH) between the forms [4] [5].

Critical Stability and Formulation Considerations

A major stability issue is the moisture-mediated conversion of the methanesulfonate salt to the less soluble free base, which can occur in the presence of certain excipients and impact dissolution [6].



[Click to download full resolution via product page](#)

Pathway of moisture-mediated solid-state interaction impacting dissolution.

- **Impact on Dissolution:** The free base has lower solubility than the mesylate salt. Its formation in the tablet matrix is a primary reason for a substantial decrease in dissolution extent after exposure to high humidity [6].
- **Role of Excipients:** Croscarmellose sodium, a common disintegrant, contains carboxyl groups. In a humid environment, water acts as a plasticizer and reaction medium, facilitating a solid-state

interaction where the acid from the drug protonates the disintegrant, driving the salt-to-base conversion [6]. This underscores the need for careful excipient selection for salts of weak bases.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Factor analysis of infrared spectra for solid-state forms ... [sciencedirect.com]
2. of Solid phases delavirdine mesylate [pubmed.ncbi.nlm.nih.gov]
3. Characterization of Three Crystalline Forms (VIII, XI, and XII ... [link.springer.com]
4. Determination of the composition of delavirdine mesylate ... [pubmed.ncbi.nlm.nih.gov]
5. Determination of the Composition of Delavirdine Mesylate ... [link.springer.com]
6. Tablet Dissolution Affected by a Moisture Mediated Solid -State... [link.springer.com]

To cite this document: Smolecule. [solid phases and polymorphism of Delavirdine mesylate].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525592#solid-phases-and-polymorphism-of-delavirdine-mesylate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com